

discovery and history of 4-Iodo-3-methyl-1H-indazole

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Compound of Interest

Compound Name: 4-Iodo-3-methyl-1H-indazole

Cat. No.: B15065671

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4-Iodo-3-methyl-1H-indazole: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed technical overview of **4-Iodo-3-methyl-1H-indazole**, a substituted indazole of interest in medicinal chemistry and synthetic organic chemistry. Due to the limited specific information available for this particular molecule in peer-reviewed literature, this guide synthesizes information from related indazole chemistry to propose a likely synthetic route and discuss its potential characteristics. This guide also highlights the current knowledge gaps regarding its specific history, biological activities, and associated signaling pathways, thereby identifying areas for future research.

Introduction

Indazoles are bicyclic heterocyclic aromatic compounds consisting of a benzene ring fused to a pyrazole ring. This scaffold is a "privileged structure" in medicinal chemistry, appearing in a variety of biologically active molecules and approved pharmaceuticals.^[1] The diverse pharmacological activities of indazole derivatives include anti-inflammatory, analgesic, and notably, anti-cancer properties.^{[2][3][4]} The introduction of iodo- and methyl- substituents onto the indazole core can significantly modulate its physicochemical and biological properties, making **4-Iodo-3-methyl-1H-indazole** a compound of potential interest for further investigation.

Physicochemical Properties

Specific experimental data for **4-Iodo-3-methyl-1H-indazole** is not readily available in the cited literature. However, we can infer some of its properties based on the parent 3-methyl-1H-indazole and related iodo-substituted indazoles.

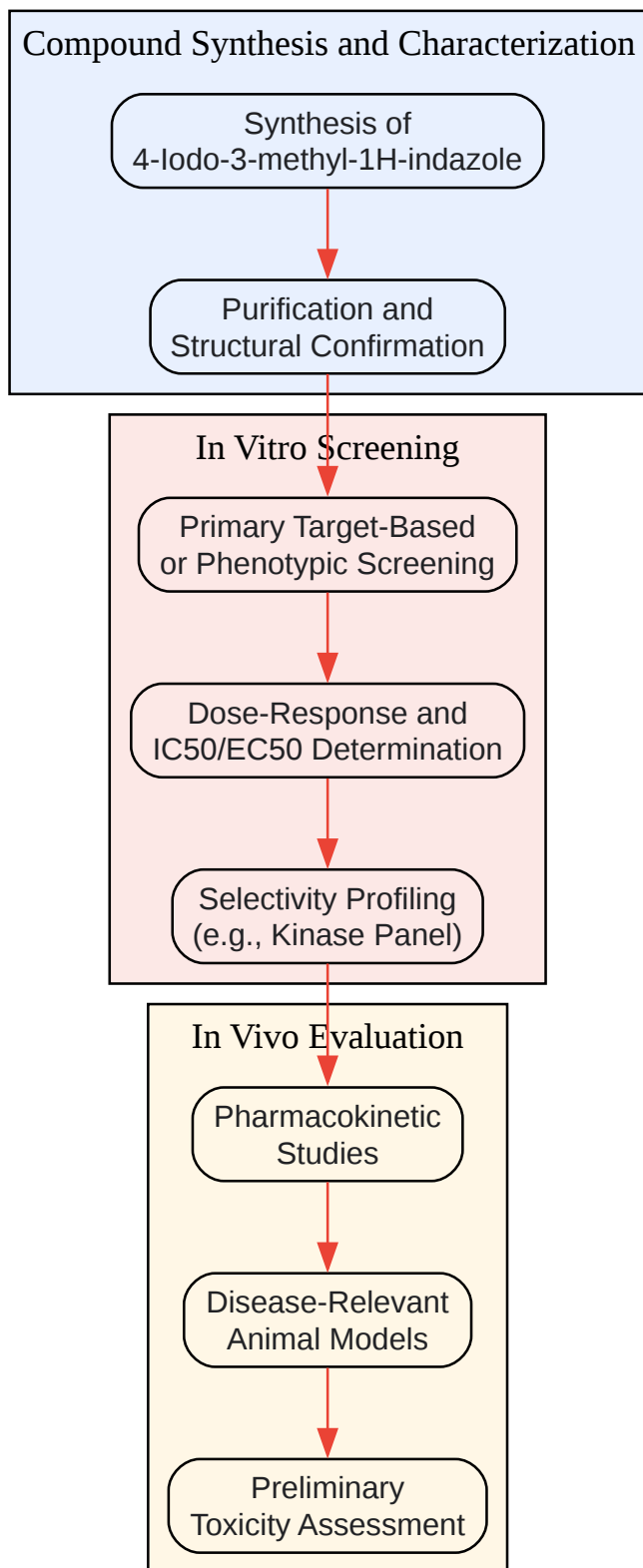
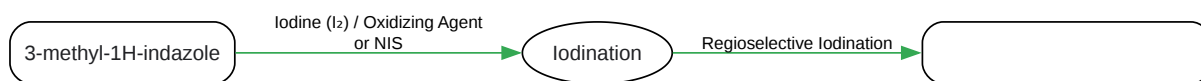
Property	Value (Estimated/Inferred)	Reference
Molecular Formula	C ₈ H ₇ IN ₂	-
Molecular Weight	258.06 g/mol	-
Appearance	Likely a solid at room temperature	General observation for similar compounds
Solubility	Expected to be soluble in common organic solvents like DMF, DMSO, and chlorinated solvents.	General observation for similar compounds
CAS Number	210359-91-6	

Synthesis and Experimental Protocols

A specific, documented synthesis of **4-Iodo-3-methyl-1H-indazole** was not found in the reviewed literature. However, a plausible synthetic route can be designed based on established methods for the synthesis and functionalization of the indazole ring system. The proposed synthesis involves a two-step process starting from commercially available 3-methyl-1H-indazole.

Proposed Synthetic Pathway

The synthesis would likely proceed via the direct iodination of 3-methyl-1H-indazole. The regioselectivity of electrophilic substitution on the indazole ring can be influenced by the reaction conditions and the directing effects of existing substituents. The methyl group at the 3-position is likely to influence the position of iodination.



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